

fluphenazine validation ICH guidelines HPLC

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Compound Focus: Fluphenazine

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Comparison of Fluphenazine HPLC Methods

The table below compares the core parameters of two modern, stability-indicating RP-HPLC methods for quantifying **fluphenazine**.

Parameter	Method 1 (Solid Dosage Form) [1] [2]	Method 2 (Forced Degradation & Kinetics) [3] [4]
Detection Wavelength	254 nm [1] [2]	250 nm [4]
Mobile Phase	Phosphate buffer (pH 3.0) : Methanol : Acetonitrile (500:300:200 v/v/v) [1] [2]	Phosphate buffer (pH 4.0) : Acetonitrile (40:60, v/v) [4]
Linearity Range	2.5 - 120 µg/mL [1] [2]	2.0 - 20.0 µg/mL [4]
Correlation Coefficient	> 0.999 [1] [2]	Not explicitly stated (Method is validated) [4]
Accuracy	> 97% [1] [2]	Compared favorably with official methods [4]
Key Stress Findings	Sensitive to photolytic and oxidative stress conditions [1] [2]	Major degradation under oxidative stress; kinetics studied [3] [4]

Experimental Protocols and Data

Here is a detailed breakdown of the experimental methodologies and supporting data from the research.

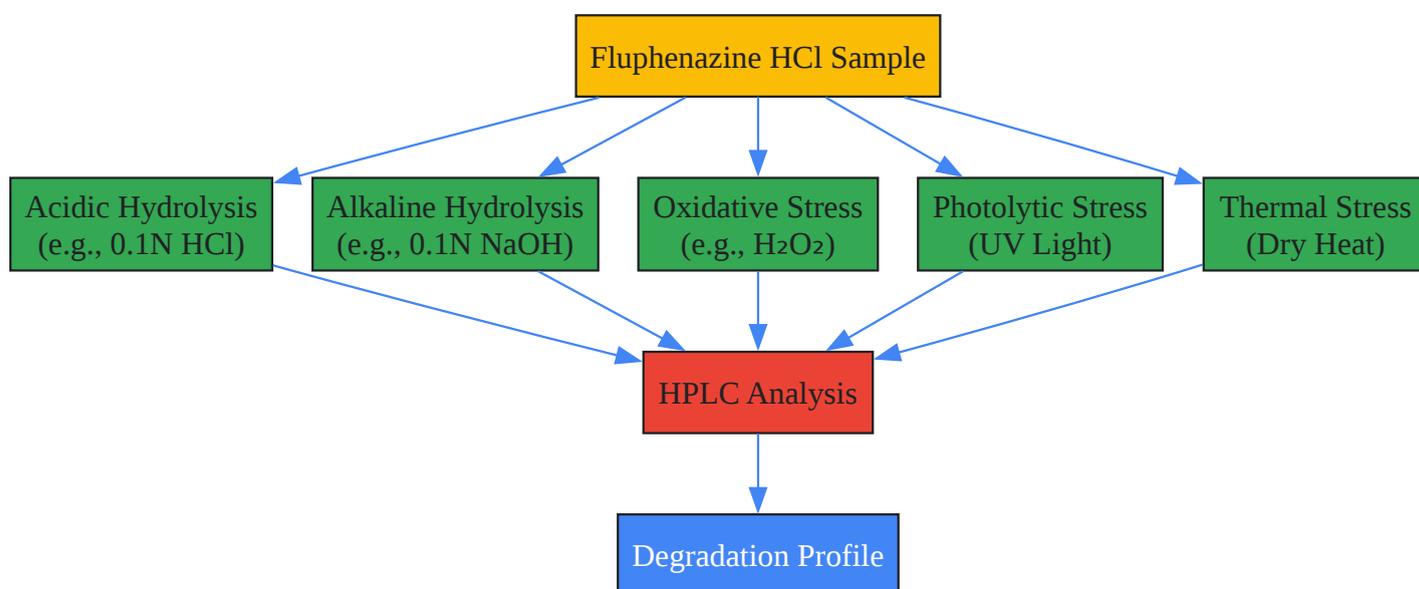
Method Development and Chromatographic Conditions

Both methods use a reversed-phase C18 column at ambient temperature but differ in their mobile phase composition to achieve optimal separation of **fluphenazine** from its degradation products.

- **Method 1:** This method uses a complex, isocratic mobile phase system. The 0.02 M phosphate buffer is adjusted to pH 3.0 with orthophosphoric acid and then mixed with methanol and acetonitrile in a specific ratio. A flow rate of 1 mL/min is used [1] [2].
- **Method 2:** This method employs a simpler, isocratic mobile phase of pH-adjusted phosphate buffer and acetonitrile. The pH of the 0.03 M potassium dihydrogen phosphate buffer is adjusted to 4.0. The flow rate is also 1 mL/min [4].

Forced Degradation (Stress) Studies

Forced degradation studies are critical for demonstrating the method's stability-indicating properties. The following diagram illustrates a typical workflow based on ICH guidelines.



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Key Findings from Stress Studies:

- **Oxidative Stress: Fluphenazine** is highly susceptible to oxidation, consistently producing the most significant degradation [3] [4]. One study calculated the first-order degradation kinetics, including the rate constant and half-life [4].
- **Photolytic Stress:** The drug is also sensitive to light, confirming the need for protective packaging and handling [1] [2].
- **Other Conditions:** Degradation under acidic, alkaline, and thermal stress is generally less pronounced, but the method must still resolve any resulting degradation products [3].

Method Validation as per ICH Guidelines

The methods were validated according to ICH Q2(R1), demonstrating acceptable performance for intended use [1] [3].

- **Specificity:** Confirmed by the clear separation of the **fluphenazine** peak from all degradation products generated during stress studies [1] [3].
- **Linearity:** The linear response over the specified ranges was demonstrated with a high correlation coefficient (>0.999) [1] [2].
- **Precision:** Both intra-day and inter-day precision were established, with relative standard deviation (RSD) values typically less than 2%, indicating high repeatability [5] [6].
- **Accuracy:** Recovery studies at different concentration levels (50%, 100%, 150%) showed results close to 100%, proving the method's accuracy [5].

Advanced Considerations for Professionals

- **Greenness Assessment:** Modern method development now often includes an evaluation of environmental impact. One study used four greenness assessment tools (Eco-Scale, AGP, AGREE, GAPI) to evaluate an HPLC method for **fluphenazine** in combination with another drug, balancing analytical performance with sustainability [7].
- **Application to Degradation Kinetics:** Stability-indicating methods can be used beyond simple quantification. As shown, they enable the study of degradation kinetics, which is vital for determining the shelf-life of a drug product [4].

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